

Octacosane Properties & Purification Context

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Compound Focus: Octacosane

CAS No.: 630-02-4

Cat. No.: S598060

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Understanding the fundamental properties of a compound is the first step in designing or troubleshooting a purification protocol. The table below summarizes key physical properties of n-**octacosane** from the search results.

Property	Value	Source / Relevance
Chemical Formula	C ₂₈ H ₅₈	[1]
CAS Registry Number	630-02-4	[1] [2]
Melting Point	334.55 K (approx. 61.4 °C)	[2] (KDB), supported by [1]
Boiling Point	704.8 K (approx. 431.7 °C)	[1] [2]
Enthalpy of Fusion (ΔfusH)	64.64 kJ/mol	[2] (NIST), supported by [1]
Vapor Pressure (at 510 K)	99.27 ± 0.06 kJ/mol	[2] (NIST)
logP _{oct/wat}	11.169 (Crippen Calculated)	[2] (Indicates high hydrophobicity)
Noted Stability	Chemically stable, no phase segregation	[3] (A key advantage for its use)

One study highlights that a complex lipid containing **13,16-dimethyl octacosanedioic acid (iso-diabolic acid)** was not easily extractable from Acidobacteria cells with standard solvents and **required hydrolysis** to be released [4]. This suggests that if your **octacosane** is part of a complex biological matrix, standard solvent extraction alone may be insufficient.

Troubleshooting Guide & FAQs

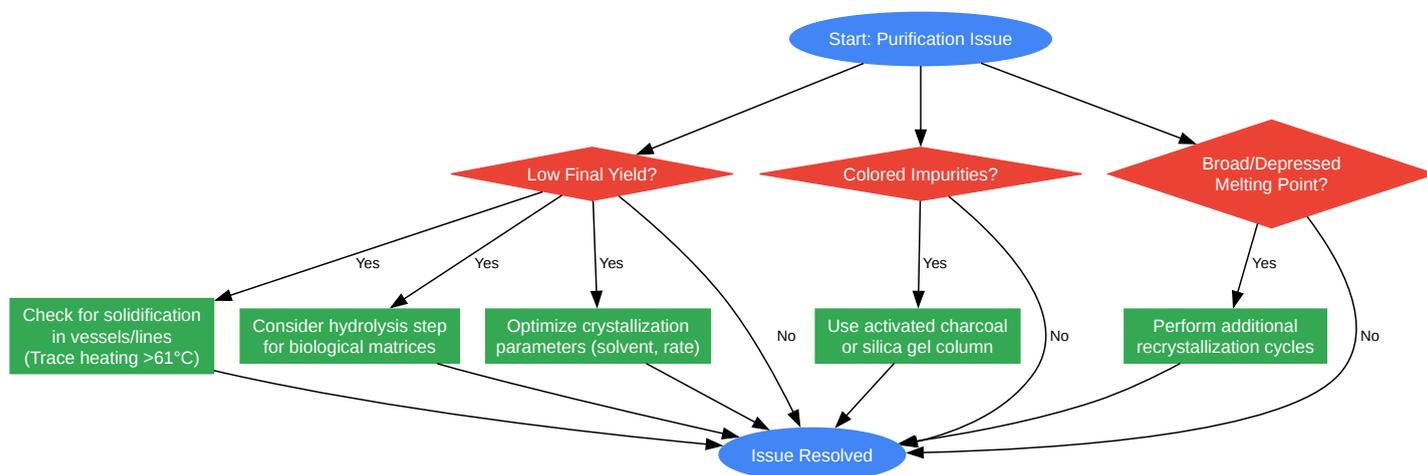
The following guide addresses common issues based on the general properties and handling of high-purity, long-chain alkanes like **octacosane**.

Frequently Asked Questions

- **Q: What are the primary applications of high-purity n-octacosane in research?**
 - **A:** According to the search results, a major application is as a **Phase Change Material (PCM)** for thermal energy storage due to its suitable melting point (~61°C) and high latent heat [5] [3]. It is also investigated for use in protective coatings, biofuels, pharmaceuticals, and lubricants [5].
- **Q: Why is my final yield of octacosane lower than expected?**
 - **A:** This is a common challenge. The high melting point means it can solidify in lines and vessels if not properly traced. Losses can also occur due to:
 - **Incomplete Extraction:** If sourced from a biological matrix, a hydrolysis step might be necessary to liberate the compound, as seen in microbiological studies [4].
 - **Co-precipitation:** During crystallization, impurities with similar structures can be trapped, reducing the yield of pure material.
- **Q: How can I deal with persistent colored impurities in my product?**
 - **A:** Colored impurities are often polar or conjugated organic molecules.
 - **Activated Charcoal:** Passing a hot solution of **octacosane** in an organic solvent (e.g., toluene) through a short column of activated charcoal is a standard method for decolorization.
 - **Chromatography:** For high-purity demands, column chromatography using a stationary phase like silica gel can effectively remove these contaminants.
- **Q: My purified octacosane shows a broad or depressed melting point. What does this indicate?**

- **A:** A melting point that is lower than expected or occurs over a wide temperature range is a classic indicator of the presence of **soluble impurities**.
 - **Solution:** This typically requires further purification cycles. Successive recrystallization from a suitable solvent (e.g., toluene, xylene) is the most common method to sharpen the melting point and improve purity.

The following workflow visualizes a logical path for diagnosing and addressing these common purification issues.



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Experimental Context: Microencapsulation Protocol

While not a purification method itself, one study provides a detailed protocol for microencapsulating n-**octacosane**, which requires highly pure material. This illustrates the level of experimental detail available in the literature and can serve as a reference [3].

- **Objective:** Prepare microcapsules with a Poly(methyl methacrylate) (PMMA) shell and n-**octacosane** core for thermal energy storage.
- **Materials:** n-**Octacosane** (core), Methyl methacrylate and Allyl methacrylate (shell monomers), Tertbutylhydroperoxide (initiator), Triton X-100 (surfactant), and other catalysts.
- **Methodology:**
 - An **oil-in-water emulsion** was created by dispersing the melted n-**octacosane** and shell monomers in an aqueous solution containing the surfactant.
 - Polymerization of the shell was initiated by raising the temperature to 60°C and adding the initiator and catalysts.
 - The emulsion was stirred at a controlled rate (2000 rpm) to determine the final microcapsule size.
 - The resulting microcapsules were spherical with an average diameter of 0.25 μm and exhibited a sharp melting point, confirming the purity of the **octacosane** used [3].

A Path Forward for Detailed Protocols

The search results lack the granular, step-by-step troubleshooting for specific purification techniques (like recrystallization solvent ratios or column chromatography conditions).

To build a comprehensive technical support knowledge base, I suggest you:

- **Consult Specialized Databases:** Search for detailed procedures on platforms like **SciFinder-n** or **Reaxys**, which are designed for chemical literature and methods.
- **Refine Your Search:** Use specific technique names in your searches, such as "**recrystallization of n-octacosane solvent system**" or "**distillation of long-chain alkanes**".
- **Review Patents:** Patent literature can be an excellent source of detailed, practical manufacturing and purification processes.

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